

Stability and Storage of 4-Bromo-1-Butene: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-1-butene

Cat. No.: B139220

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **4-bromo-1-butene**. Understanding the chemical stability of this reagent is critical for ensuring its quality, efficacy in synthetic applications, and safety in the laboratory. This document outlines the known physical and chemical properties, potential degradation pathways, and recommended analytical methods for stability assessment.

Physicochemical Properties and Hazard Information

4-Bromo-1-butene is a colorless to pale yellow liquid, recognized for its utility as a versatile building block in organic synthesis, particularly in the introduction of the 3-butenyl group.^{[1][2]} Its reactivity, however, is intrinsically linked to its stability. Key properties are summarized in Table 1.

Table 1: Physicochemical Properties of **4-Bromo-1-Butene**

Property	Value	Citation(s)
CAS Number	5162-44-7	[3]
Molecular Formula	C ₄ H ₇ Br	[3]
Molecular Weight	135.00 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	98-100 °C (lit.)	[3][4]
Density	1.33 g/mL at 25 °C (lit.)	[3][4]
Refractive Index	n _{20/D} 1.462 (lit.)	[3][4]
Flash Point	1 °C (33.8 °F) - closed cup	[3]
Solubility	Miscible with water, benzene, ether, and ethanol.	[5]

4-Bromo-1-butene is classified as a highly flammable liquid and vapor.[3][6] It is also an irritant and may cause sensitization by skin contact or inhalation.[3][6] Upon heating to decomposition, it can emit toxic fumes of bromide.[7]

Stability Profile and Storage Conditions

The stability of **4-bromo-1-butene** is influenced by temperature, light, and the presence of incompatible materials. While one safety data sheet suggests it is stable under normal conditions, its reactivity and sensitivity to light indicate that careful storage is necessary to prevent degradation.[5]

Table 2: Recommended Storage and Handling Conditions for **4-Bromo-1-Butene**

Condition	Recommendation	Citation(s)
Temperature	Store in a cool place. Recommended storage temperatures are typically 2-8°C or below +30°C.	[3][4][6][8][9]
Atmosphere	Keep container tightly closed in a dry and well-ventilated place.	[8][10]
Light Exposure	Light sensitive. Store protected from light.	[5]
Incompatible Materials	Avoid strong oxidizing agents, strong bases, and acids.	[1][5][8]
Handling Precautions	Use non-sparking tools and take measures to prevent electrostatic discharge. Ground and bond containers.	[8][10]

Potential Degradation Pathways

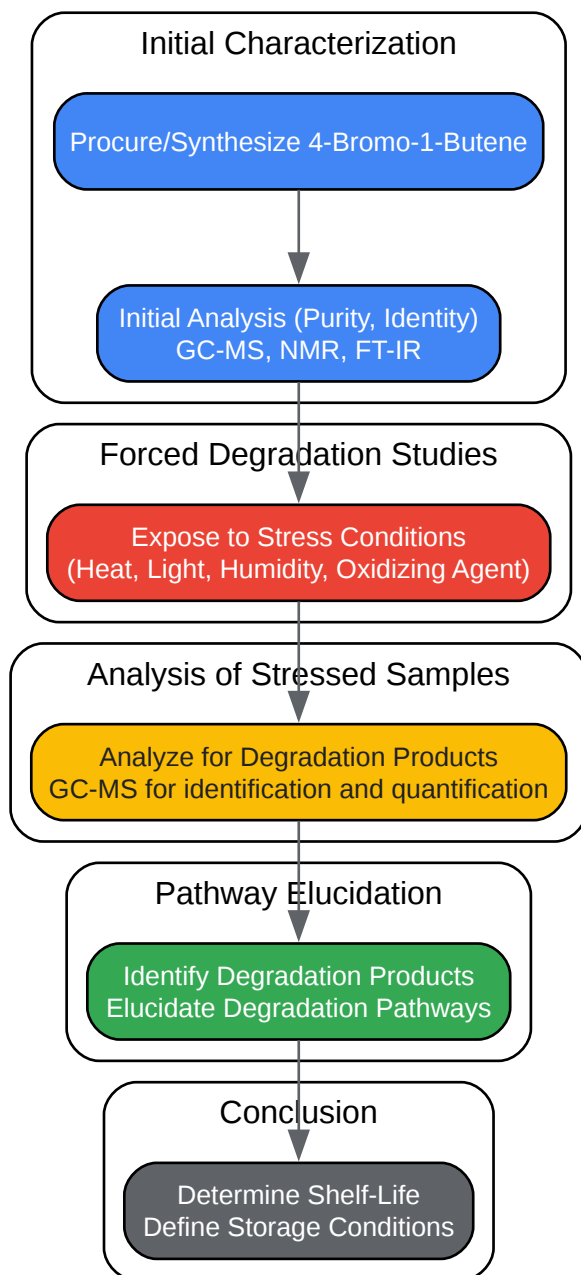
While specific kinetic studies on the degradation of **4-bromo-1-butene** under storage conditions are not readily available in the literature, its structure suggests several potential degradation pathways.

- **Photodegradation:** The primary photochemical event is the cleavage of the C-Br bond, which is the weakest bond in the molecule. Studies on the photodissociation of **4-bromo-1-butene** at 234 nm confirm that C-Br bond fission is a key degradation pathway upon exposure to UV light, leading to the formation of a 3-buten-1-yl radical and a bromine radical.[6] This initiating step can lead to various subsequent reactions, including polymerization or reaction with oxygen.
- **Oxidation:** In the presence of oxygen, allylic compounds can be susceptible to oxidation, potentially forming hydroperoxides or other oxygenated derivatives. This process can be accelerated by light or heat.

- Polymerization: As an alkene, **4-bromo-1-butene** could potentially undergo free-radical polymerization, especially if initiated by light, heat, or radical impurities.
- Hydrolysis: Although generally less reactive than tertiary alkyl halides, hydrolysis to 3-buten-1-ol can occur, particularly in the presence of moisture and at elevated temperatures.

A logical workflow for investigating the stability of **4-bromo-1-butene** is presented below.

Workflow for Stability Assessment of 4-Bromo-1-Butene



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Caption: Logical workflow for the stability assessment of **4-bromo-1-butene**.

Experimental Protocols for Stability Assessment

The following are generalized protocols for assessing the stability of **4-bromo-1-butene**. These should be adapted based on available equipment and specific regulatory requirements.

Instrumentation and Reagents

- Gas Chromatograph-Mass Spectrometer (GC-MS): For purity determination and identification of degradation products.
- Nuclear Magnetic Resonance (NMR) Spectrometer: For structural confirmation of the parent compound and any isolated degradation products.
- Fourier-Transform Infrared (FT-IR) Spectrometer: For functional group analysis and identity confirmation.
- High-Performance Liquid Chromatography (HPLC): May be used for purity analysis, though GC is more common for this volatile compound.
- Stability Chambers: Calibrated to control temperature and humidity.
- Photostability Chamber: With a controlled light source (e.g., xenon lamp).
- Reference Standard: A well-characterized, high-purity lot of **4-bromo-1-butene**.
- Solvents: High-purity solvents for sample dilution (e.g., hexane, dichloromethane).

Protocol for Purity and Identity of Starting Material

- Identity Confirmation:
 - Record the ^1H NMR, ^{13}C NMR, and FT-IR spectra of the **4-bromo-1-butene** sample.
 - Compare the obtained spectra with literature data or a certified reference standard to confirm the identity.
- Purity Assessment by GC-MS:

- Sample Preparation: Prepare a dilute solution of **4-bromo-1-butene** in a suitable volatile solvent (e.g., 1 μ L in 1 mL of hexane).
- GC Conditions (Example):
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - Injector Temperature: 250 $^{\circ}$ C.
 - Oven Program: 50 $^{\circ}$ C for 2 min, ramp to 200 $^{\circ}$ C at 10 $^{\circ}$ C/min, hold for 2 min.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Injection Volume: 1 μ L (split or splitless, depending on concentration).
- MS Conditions (Example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 35-200.
- Analysis: Calculate the purity based on the peak area percentage of the main peak relative to the total peak area. Identify any impurities by their mass spectra.

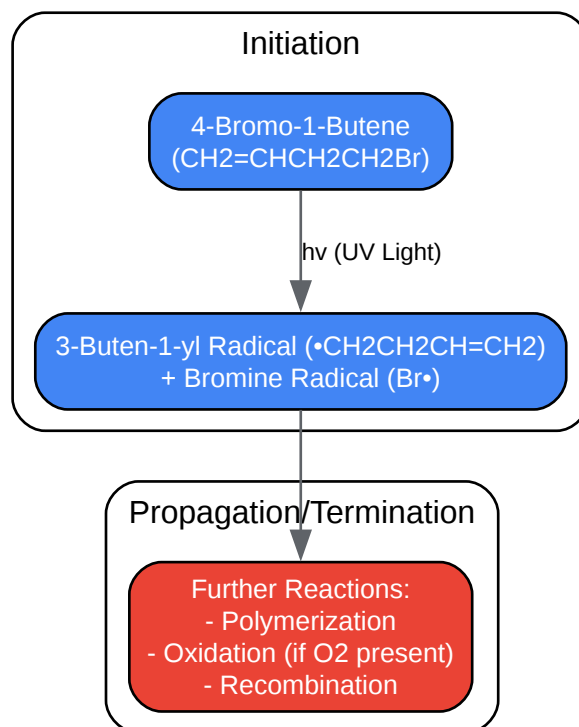
Forced Degradation Study Protocol

- Sample Preparation: Dispense aliquots of high-purity **4-bromo-1-butene** into clear and amber glass vials. Some vials should be sealed under an inert atmosphere (e.g., nitrogen or argon) and others under air.
- Stress Conditions:
 - Thermal Stress: Place vials in stability chambers at elevated temperatures (e.g., 40 $^{\circ}$ C, 60 $^{\circ}$ C) for a defined period (e.g., 1, 2, and 4 weeks).
 - Photostability: Expose vials in a photostability chamber according to ICH Q1B guidelines. Include dark controls wrapped in aluminum foil.

- Hydrolytic Stress: Add a small amount of purified water to vials and store at room temperature and elevated temperatures.
- Oxidative Stress: Bubble air or oxygen through a sample or add a dilute solution of an oxidizing agent (e.g., hydrogen peroxide) and monitor for changes.
- Analysis of Stressed Samples:
 - At each time point, remove a sample from each stress condition.
 - Analyze the samples by the validated GC-MS method as described in 4.2.
 - Compare the chromatograms of the stressed samples to the initial sample and the dark/unstressed controls.
 - Identify any new peaks (degradation products) by their mass spectra and retention times.
 - Quantify the decrease in the **4-bromo-1-butene** peak area and the increase in degradation product peak areas.

The potential decomposition of **4-bromo-1-butene** via photolysis is illustrated in the following diagram.

Simplified Photodegradation Pathway of 4-Bromo-1-Butene



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Caption: Initiation step of the photodegradation of **4-bromo-1-butene**.

Conclusion and Recommendations

4-Bromo-1-butene is a reactive and flammable liquid that requires careful handling and storage to maintain its quality. The primary stability concerns are exposure to heat, light, and incompatible materials such as strong oxidizing agents and bases. To ensure the integrity of the compound, it is recommended to store it in a cool, dark, and dry place, preferably under an inert atmosphere. For critical applications, it is advisable to assess the purity of the material before use, especially if it has been stored for an extended period. The experimental protocols outlined in this guide provide a framework for a comprehensive stability assessment.

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